

An In-Depth Technical Guide to Dipropetryn: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipropetryn*

Cat. No.: *B1670747*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dipropetryn is a triazine herbicide recognized for its pre-emergence control of various weed species. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, toxicological profile, and environmental fate. The information is presented to support research, scientific analysis, and development activities related to this compound. All quantitative data are summarized in structured tables, and key experimental methodologies are detailed. Visual diagrams generated using the DOT language illustrate critical pathways and workflows.

Chemical Identity and Structure

Dipropetryn is a synthetic compound belonging to the s-triazine class of herbicides.^[1] Its chemical structure is characterized by a triazine ring substituted with an ethylthio group and two isopropylamino groups.

Table 1: Chemical Identifiers of **Dipropetryn**

Identifier	Value	Reference(s)
IUPAC Name	6-(ethylsulfanyl)-N2,N4-di(propan-2-yl)-1,3,5-triazine-2,4-diamine	[2]
CAS Number	4147-51-7	[3]
Molecular Formula	C ₁₁ H ₂₁ N ₅ S	[3]
Molecular Weight	255.38 g/mol	[3]
Canonical SMILES	CCSC1=NC(=NC(=N1)NC(C)C)NC(C)C	
InChIKey	NPWMZOGDXOFZIN-UHFFFAOYSA-N	
Synonyms	Cotofor, Sancap, GS-16068, 2-(Ethylthio)-4,6-bis(isopropylamino)-s-triazine	

Physicochemical Properties

Dipropetryn is a white solid at room temperature. Its solubility and partitioning behavior are critical to its environmental mobility and bioavailability.

Table 2: Physicochemical Properties of **Dipropetryn**

Property	Value	Temperature (°C)	Reference(s)
Melting Point	104-106 °C	N/A	
Water Solubility	16 mg/L	20	
Vapor Pressure	7.3×10^{-7} mm Hg	20	
Log Kow (Octanol-Water Partition Coefficient)	3.45	25	
pKa	3.78 ± 0.41 (Predicted)	N/A	

Herbicidal Properties and Mechanism of Action

Dipropetryn is a selective, pre-emergence herbicide used to control annual grasses and broadleaf weeds in crops such as cotton and melons. It is readily absorbed by the roots and translocated through the xylem to the leaves and apical meristems.

The primary mode of action of **Dipropetryn** is the inhibition of photosynthesis. Like other triazine herbicides, it targets Photosystem II (PSII) in the chloroplasts. Specifically, it binds to the D1 protein of the PSII complex, blocking the electron transport chain and inhibiting the photolysis of water. This disruption leads to a cascade of events, including the production of reactive oxygen species, which cause lipid peroxidation and membrane damage, ultimately leading to cell death.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Action of **Dipropetryn** in Photosystem II.

Toxicological Profile

The toxicity of **Dipropetryn** has been evaluated in various organisms. The available data indicate low acute toxicity via oral and dermal routes in mammals.

Table 3: Acute Toxicity of **Dipropetryn**

Species	Route of Exposure	Endpoint	Value (mg/kg)	Toxicity Category	Reference(s)
Rat	Oral	LD50	3,900 - 5,000	IV (Practically Non-toxic)	
Rabbit	Dermal	LD50	>10,000	IV (Practically Non-toxic)	
Rainbow Trout	Aquatic	LC50 (96-hour)	2.7 mg/L	Moderately Toxic	
Bluegill Sunfish	Aquatic	LC50 (96-hour)	1.6 mg/L	Moderately Toxic	
Bird (species not specified)	Oral	LD50	>1,000	Slightly Toxic	

Environmental Fate and Behavior

The environmental persistence and mobility of **Dipropetryn** are influenced by soil properties and climatic conditions.

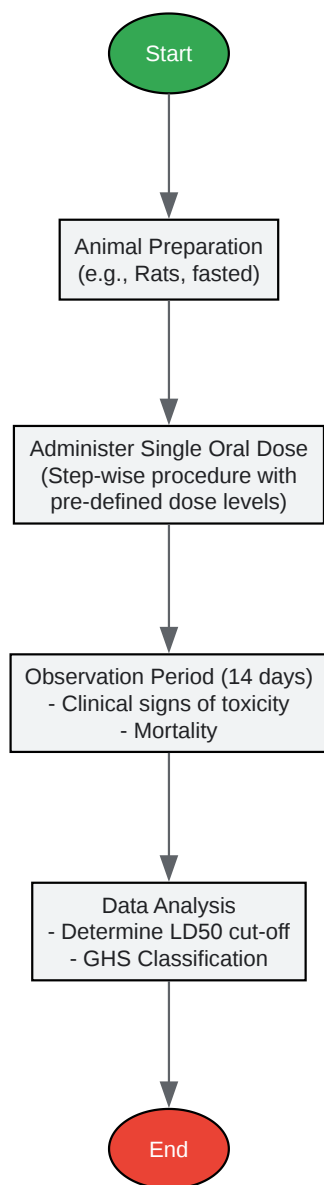
- **Soil Adsorption:** **Dipropetryn** is more readily adsorbed in soils with high clay and organic matter content. The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for assessing its mobility.
- **Degradation:** Microbial breakdown is a significant pathway for the degradation of **Dipropetryn** in the soil. The persistence of its residual activity is typically 1 to 3 months under normal environmental conditions.
- **Photodecomposition and Volatilization:** Losses from photodecomposition and volatilization are considered to be slight.

Experimental Protocols

Detailed experimental protocols are essential for the accurate assessment of the chemical and toxicological properties of substances like **Dipropetryn**. Standardized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are widely used.

Acute Oral Toxicity Testing (OECD Guideline 423: Acute Toxic Class Method)

This method is used to assess the acute oral toxicity of a substance.



[Click to download full resolution via product page](#)

Figure 2: Workflow for Acute Oral Toxicity Testing (OECD 423).

Methodology Overview:

- Animal Selection: Healthy, young adult rodents (typically rats) are used.

- **Dosing:** A single dose of the substance is administered orally. The test proceeds in a stepwise manner using a limited number of animals at each step.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- **Endpoint:** The method allows for the classification of the substance into one of a series of toxicity classes based on the observed mortality.

Soil Adsorption/Desorption (OECD Guideline 106: Batch Equilibrium Method)

This method is used to determine the soil adsorption coefficient (K_d) and the soil organic carbon-water partitioning coefficient (K_{oc}).

Methodology Overview:

- **Soil and Pesticide Preparation:** A known mass of soil is equilibrated with a solution of **Dipropetryn** of known concentration.
- **Equilibration:** The soil-pesticide slurry is agitated for a defined period to reach equilibrium.
- **Phase Separation:** The solid and liquid phases are separated by centrifugation.
- **Analysis:** The concentration of **Dipropetryn** in the liquid phase is determined using a suitable analytical method (e.g., HPLC).
- **Calculation:** The amount of **Dipropetryn** adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution. The K_d and K_{oc} values are then derived.

Conclusion

This technical guide has provided a detailed overview of the chemical structure and properties of **Dipropetryn**. The data presented, including its physicochemical characteristics, herbicidal mechanism of action, toxicological profile, and environmental fate, offer a valuable resource for researchers and professionals in related fields. The inclusion of standardized experimental

protocols and illustrative diagrams aims to facilitate a deeper understanding of this compound and its interactions with biological and environmental systems. Further research into the specific metabolites of **Dipropetryn** and more detailed chronic toxicity studies would provide an even more complete picture of its overall profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. publications.iupac.org [publications.iupac.org]
- 2. [ysi.com](https://www.ysi.com) [[ysi.com](https://www.ysi.com)]
- 3. [atsdr.cdc.gov](https://www.atsdr.cdc.gov) [[atsdr.cdc.gov](https://www.atsdr.cdc.gov)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Dipropetryn: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670747#chemical-structure-and-properties-of-dipropetryn>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com